

A Technical Guide to the Solubility of Cobalt(II) Iodide in Organic Solvents

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Compound of Interest

Compound Name: Cobalt(II)iodide

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For Researchers, Scientists, and Drug Development Professionals

This technical guide provides a comprehensive overview of the solubility characteristics of cobalt(II) iodide in various organic solvents. This document is intended to be a valuable resource for researchers, scientists, and professionals in drug development who utilize cobalt compounds in their work.

Introduction

Cobalt(II) iodide (CoI_2), an inorganic compound, sees application as a catalyst in organic synthesis and as a moisture indicator.^[1] Its solubility in non-aqueous media is a critical parameter for its use in various chemical reactions and analytical methods. This guide summarizes the available solubility data, provides a detailed experimental protocol for its determination, and outlines the logical workflow of such experiments.

Solubility Data

Quantitative solubility data for cobalt(II) iodide in a broad range of organic solvents is not extensively documented in publicly available literature. The information that is available is primarily qualitative. The following table summarizes the existing qualitative solubility information for anhydrous and hexahydrated cobalt(II) iodide.

Solvent	Formula	Cobalt(II) Iodide Form	Solubility
Acetone	C ₃ H ₆ O	Anhydrous	Slightly Soluble[2][3]
Ethanol	C ₂ H ₅ OH	Hexahydrate	Soluble[4]
Alcohols	ROH	Anhydrous	Soluble[5]

It is important to note that the term "soluble" is a qualitative description and does not provide specific concentration limits. For precise applications, experimental determination of solubility is highly recommended.

Experimental Protocol: Determination of Cobalt(II) Iodide Solubility by the Gravimetric Method

The following protocol details a reliable method for quantitatively determining the solubility of cobalt(II) iodide in a specific organic solvent at a given temperature. This method is based on the principle of gravimetric analysis.[6][7][8][9]

3.1 Materials and Apparatus

- Anhydrous Cobalt(II) Iodide (CoI₂)
- Selected Organic Solvent (e.g., anhydrous ethanol, acetone)
- Analytical balance (± 0.0001 g)
- Temperature-controlled shaker or water bath
- Conical flasks with stoppers
- Filter funnel and appropriate filter paper (or syringe filters)
- Pre-weighed evaporating dishes
- Drying oven

- Desiccator
- Pipettes and volumetric flasks

3.2 Procedure

- Solvent Preparation: Ensure the selected organic solvent is of high purity and anhydrous, as the hygroscopic nature of cobalt(II) iodide can affect solubility.[\[5\]](#)
- Preparation of a Saturated Solution:
 - Add an excess amount of anhydrous cobalt(II) iodide to a known volume of the organic solvent in a conical flask. The presence of undissolved solid is essential to ensure saturation.
 - Seal the flask to prevent solvent evaporation.
 - Place the flask in a temperature-controlled shaker or water bath set to the desired temperature.
 - Allow the mixture to equilibrate for a sufficient period (e.g., 24-48 hours), with continuous agitation to ensure equilibrium is reached.
- Sample Withdrawal and Filtration:
 - Once equilibrium is achieved, cease agitation and allow the undissolved solid to settle.
 - Carefully withdraw a known volume (e.g., 10 mL) of the supernatant liquid using a pipette. It is crucial to avoid transferring any solid particles.
 - Filter the withdrawn sample through a syringe filter or filter paper to remove any remaining microcrystals.
- Gravimetric Analysis:
 - Transfer the filtered, saturated solution into a pre-weighed evaporating dish.

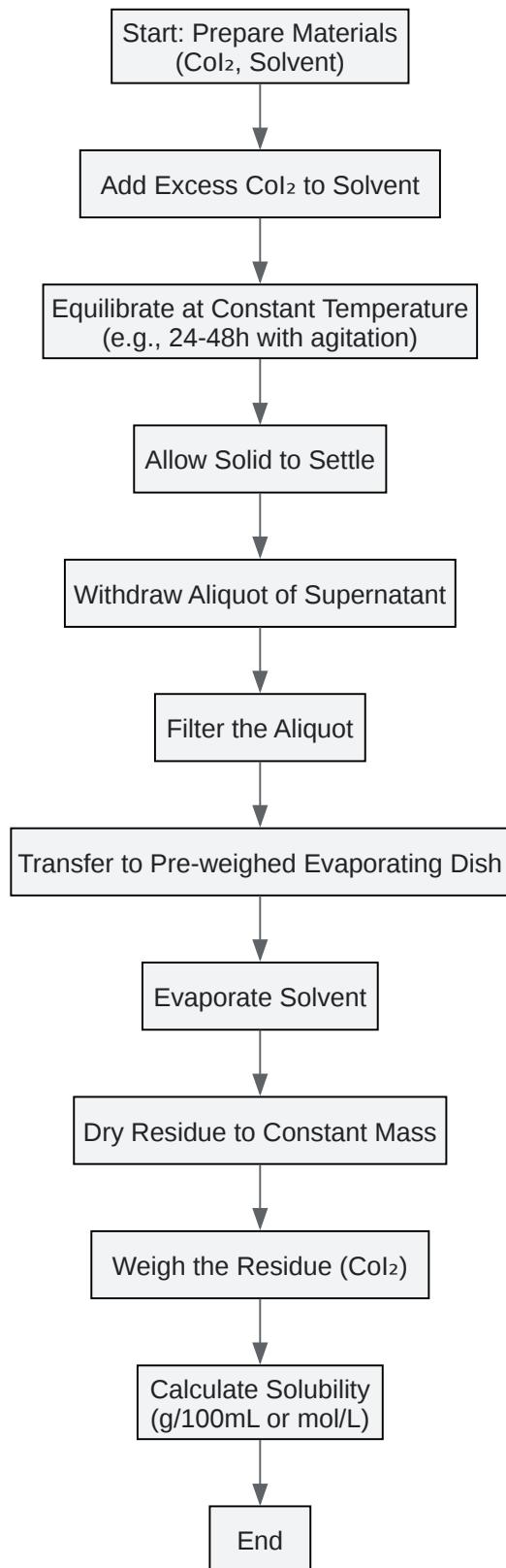
- Carefully evaporate the solvent in a fume hood. Gentle heating may be applied if the solvent has a high boiling point, but care must be taken to avoid decomposition of the cobalt(II) iodide.
- Once the solvent has evaporated, place the evaporating dish in a drying oven at a suitable temperature (e.g., 100-120 °C) to remove any residual solvent.
- Cool the dish in a desiccator to room temperature and weigh it on the analytical balance.
- Repeat the drying and weighing process until a constant mass is obtained.
- Calculation of Solubility:
 - Calculate the mass of the dissolved cobalt(II) iodide by subtracting the initial mass of the empty evaporating dish from the final constant mass.
 - The solubility can then be expressed in various units, such as grams per 100 mL of solvent (g/100 mL) or moles per liter (mol/L).

3.3 Safety Precautions

- Cobalt(II) iodide is harmful if swallowed or inhaled and can cause skin and eye irritation.[2] Always handle it in a well-ventilated area, preferably a fume hood, and wear appropriate personal protective equipment (PPE), including gloves, safety glasses, and a lab coat.
- The organic solvents used are often flammable. Avoid open flames and sources of ignition.

Visualization of Experimental Workflow

The following diagram illustrates the logical steps involved in the experimental determination of cobalt(II) iodide solubility.

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Caption: Logical workflow for determining the solubility of cobalt(II) iodide.

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